

# In-Depth Technical Guide: Health and Safety Information for Pentylcyclohexyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentylcyclohexyl acetate

Cat. No.: B15347341

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **pentylcyclohexyl acetate** (also known as 2-tert-**pentylcyclohexyl acetate**). The information is compiled and presented to meet the needs of researchers, scientists, and professionals involved in drug development and chemical handling.

## Chemical Identification and Physical Properties

**Pentylcyclohexyl acetate** is a synthetic fragrance ingredient. Key identification and physical data are summarized below.

Property	Value	Reference
Chemical Name	2-tert-pentylcyclohexyl acetate	[1]
Synonyms	Coniferan	[1]
CAS Number	67874-72-0	[1]
EC Number	267-500-0	[1]
Molecular Formula	C13H24O2	[2]
Molecular Weight	212.335 g/mol	[2]
Appearance	Colorless liquid	[3]
Odor	Woody, pine, cypress	[3][4]
Flash Point	93.89 °C (201.00 °F) TCC	[4]
Specific Gravity	0.93900 to 0.94700 @ 25.00 °C	[4]
Refractive Index	1.45500 to 1.45900 @ 20.00 °C	[4]
Log Pow	4.770	[5]

## Hazard Identification and Classification

**Pentylcyclohexyl acetate** is classified as a flammable liquid and is associated with several health and environmental hazards.

Hazard Class	GHS Classification	Reference
Flammable liquids	Category 3	[3]
Skin irritation	Category 2	[3]
Eye irritation	Category 2A	[1][3]
Skin sensitization	May cause an allergic skin reaction	[6][7]
Hazardous to the aquatic environment, long-term hazard	Category 2 or 3 (Toxic or Harmful to aquatic life with long lasting effects)	[1][6]

#### Hazard Statements:

- H226: Flammable liquid and vapor.[3]
- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.[6][7]
- H319: Causes serious eye irritation.[1]
- H411/H412: Toxic/Harmful to aquatic life with long lasting effects.[1][6]

## Toxicological Data

The following table summarizes the available quantitative toxicological data for **pentylcyclohexyl acetate**.

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5,000 mg/kg bw	[6]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5,000 mg/kg bw	[1]

## Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are based on standardized OECD guidelines. While substance-specific study reports are not publicly available, the methodologies would generally follow these established protocols.

### Acute Oral Toxicity (Following OECD Guideline 401/423)

The acute oral toxicity of **pentylcyclohexyl acetate** was likely determined using a method similar to the OECD 401 (now obsolete) or 423 guidelines.[\[8\]](#)[\[9\]](#)

Methodology:

- Test Animals: Healthy, young adult rats are used.[\[10\]](#) Animals are fasted prior to administration of the test substance.[\[9\]](#)[\[10\]](#)
- Dose Administration: The test substance is administered in a single dose by oral gavage.[\[10\]](#)
- Observation Period: Animals are observed for a period of at least 14 days.[\[10\]](#)
- Parameters Observed: Observations include mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes.[\[10\]](#)
- Pathology: A gross necropsy is performed on all animals at the end of the study.[\[10\]](#)

### Acute Dermal Toxicity (Following OECD Guideline 402)

The acute dermal toxicity study would have been conducted in accordance with OECD Guideline 402.[\[11\]](#)[\[12\]](#)

Methodology:

- Test Animals: Healthy, young adult rabbits or rats with clipped fur are used.[\[6\]](#)[\[13\]](#)
- Dose Application: The test substance is applied uniformly over a shaved area of the back (at least 10% of the body surface area) and covered with a porous gauze dressing for a 24-hour exposure period.[\[6\]](#)[\[13\]](#)
- Observation Period: Animals are observed for 14 days.[\[6\]](#)[\[13\]](#)

- Parameters Observed: Observations include mortality, signs of systemic toxicity, local skin reactions at the application site, and body weight changes.[\[6\]](#)
- Pathology: All animals undergo a gross necropsy at the conclusion of the study.[\[11\]](#)

## Skin Irritation (Following OECD Guideline 404)

The potential for skin irritation is assessed using a protocol based on OECD Guideline 404.[\[4\]](#)  
[\[14\]](#)

Methodology:

- Test Animals: Albino rabbits are typically used.[\[2\]](#)[\[14\]](#)
- Dose Application: A small amount of the test substance (0.5 mL for liquids) is applied to a small patch of shaved skin and covered with a gauze patch for a 4-hour exposure period.[\[4\]](#)  
[\[14\]](#)
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[14\]](#)
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.[\[15\]](#)

## Eye Irritation (Following OECD Guideline 405)

The eye irritation potential is determined following a protocol based on OECD Guideline 405.[\[1\]](#)  
[\[5\]](#)[\[16\]](#)

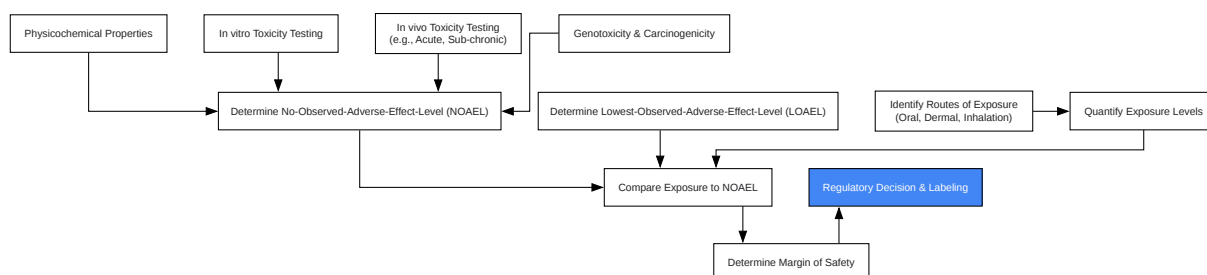
Methodology:

- Test Animals: Albino rabbits are the preferred species.[\[1\]](#)[\[7\]](#)
- Dose Application: A single dose of the test substance is applied into the conjunctival sac of one eye of each animal. The other eye serves as a control.[\[1\]](#)[\[16\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.[\[1\]](#)[\[5\]](#)

- Scoring: Lesions are scored to determine the degree of irritation.[16]

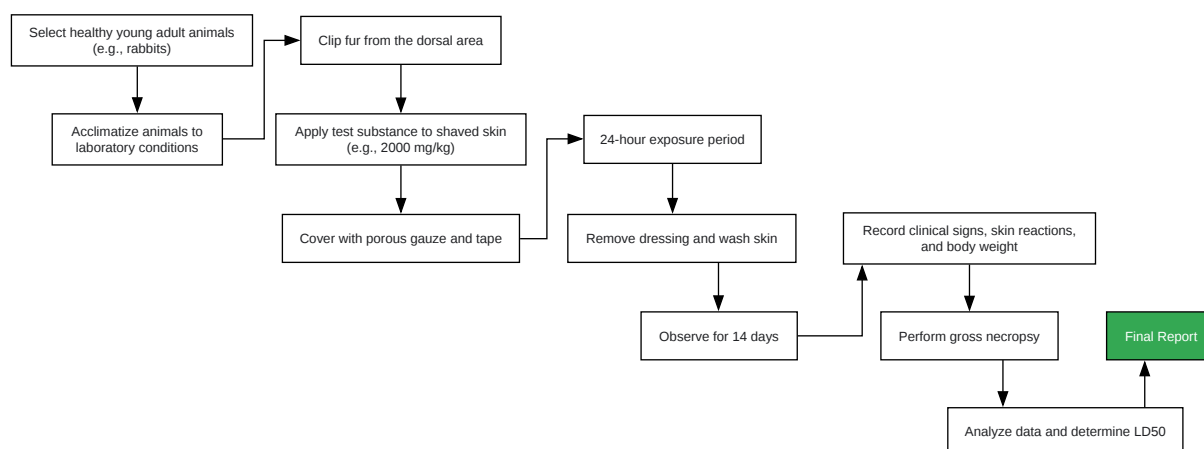
## Signaling Pathways and Experimental Workflows

As specific signaling pathways for **pentylcyclohexyl acetate** toxicity are not publicly available, the following diagrams illustrate the general logical workflow for chemical safety assessment and a typical experimental workflow for an acute toxicity study.



[Click to download full resolution via product page](#)

Caption: Logical workflow for chemical safety assessment.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for an acute dermal toxicity study.

## Handling and Safety Precautions

### Engineering Controls

- Use in a well-ventilated area.[1][3]
- Provide adequate ventilation, especially in confined areas.[3]

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[3]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[3]
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.[3]

## Handling and Storage

- Handling: Avoid contact with skin and eyes.[1] Avoid breathing vapors.[3] Keep away from heat, sparks, and open flames.[3]
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers.[1][3] Keep away from oxidizing agents and strong acids.[3]

## First Aid Measures

- Inhalation: Move person to fresh air.[1]
- Skin Contact: Wash skin with plenty of water.[1] If skin irritation or rash occurs, get medical advice/attention.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1][3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry powder, foam, or carbon dioxide.[1]
- Specific Hazards: Vapors may form explosive mixtures with air.[3] Combustion may produce toxic fumes, including carbon oxides.[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[1][3]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid contact with skin and eyes. Remove all sources of ignition.[3]
- Environmental Precautions: Prevent entry into drains and waterways.[3]



- Containment and Cleaning: Absorb spillage with inert material (e.g., sand, vermiculite) and dispose of in accordance with local regulations.[3]

## Ecotoxicity

**Pentylcyclohexyl acetate** is classified as harmful or toxic to aquatic life with long-lasting effects.[1][6] Release into the environment should be avoided.[1]

## Stability and Reactivity

- Reactivity: The product is not reactive under normal conditions of use, storage, and transport.[1]
- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Heat, flames, and sparks.[3]
- Incompatible Materials: Strong oxidizing agents and strong acids.[3]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides.[3]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [oecd.org](https://www.oecd.org) [oecd.org]
- 2. Skin (dermal) irritation | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 3. [downloads.regulations.gov](https://www.downloads.regulations.gov) [downloads.regulations.gov]
- 4. [oecd.org](https://www.oecd.org) [oecd.org]
- 5. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [ntp.niehs.nih.gov]
- 6. Acute Dermal Toxicity OECD 402 - Altogen Labs [altogenlabs.com]

- 7. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 8. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 9. Acute Toxicity by OECD Guidelines | PPTX [[slideshare.net](https://www.slideshare.net)]
- 10. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](https://ntp.niehs.nih.gov)]
- 11. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 12. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 13. [gyansanchay.csjmu.ac.in](https://gyansanchay.csjmu.ac.in) [[gyansanchay.csjmu.ac.in](https://gyansanchay.csjmu.ac.in)]
- 14. Acute Dermal Irritation OECD 404 - Toxicology IND Services [[toxicology-ind.com](https://toxicology-ind.com)]
- 15. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 16. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](https://ntp.niehs.nih.gov)]
- To cite this document: BenchChem. [In-Depth Technical Guide: Health and Safety Information for Pentylcyclohexyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15347341#health-and-safety-information-for-pentylcyclohexyl-acetate>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)